

5-Ethylnonan-5-ol CAS number and registry information

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Compound of Interest

Compound Name: 5-Ethylnonan-5-ol

Cat. No.: B15486930

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An In-depth Technical Guide to 5-Ethylnonan-5-ol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **5-Ethylnonan-5-ol** (CAS Number: 5340-51-2), a tertiary alcohol with potential applications in various scientific domains. This document collates available registry information, computed physicochemical properties, and general synthetic and analytical methodologies relevant to this class of compounds. Due to the limited publicly available experimental data for **5-Ethylnonan-5-ol**, this guide also presents generalized protocols and conceptual frameworks applicable to its study. All quantitative data is summarized in structured tables for clarity and comparative analysis.

Chemical Identity and Registry Information

5-Ethylnonan-5-ol is a tertiary alcohol characterized by a hydroxyl group attached to the fifth carbon of a nonane chain, which is also substituted with an ethyl group at the same position.

Identifier	Value	Reference
CAS Number	5340-51-2	[1]
IUPAC Name	5-ethylnonan-5-ol	[1]
Molecular Formula	C11H24O	[1]
Molecular Weight	172.31 g/mol	[1]
Canonical SMILES	CCCCC(CC)(O)CCCC	[1]
InChI Key	JLLWXWTZAZXXGN-UHFFFAOYSA-N	[1]
ChemSpider ID	190283	[2]
PubChem CID	219511	[1]

Physicochemical Properties

The majority of available data on the physicochemical properties of **5-Ethylnonan-5-ol** is derived from computational models. These predicted values offer initial insights into the compound's behavior.

Property	Predicted Value	Source
XLogP3	3.9	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	1	PubChem
Rotatable Bond Count	7	PubChem
Exact Mass	172.182715385	PubChem
Topological Polar Surface Area	20.2 Å ²	PubChem
Heavy Atom Count	12	PubChem

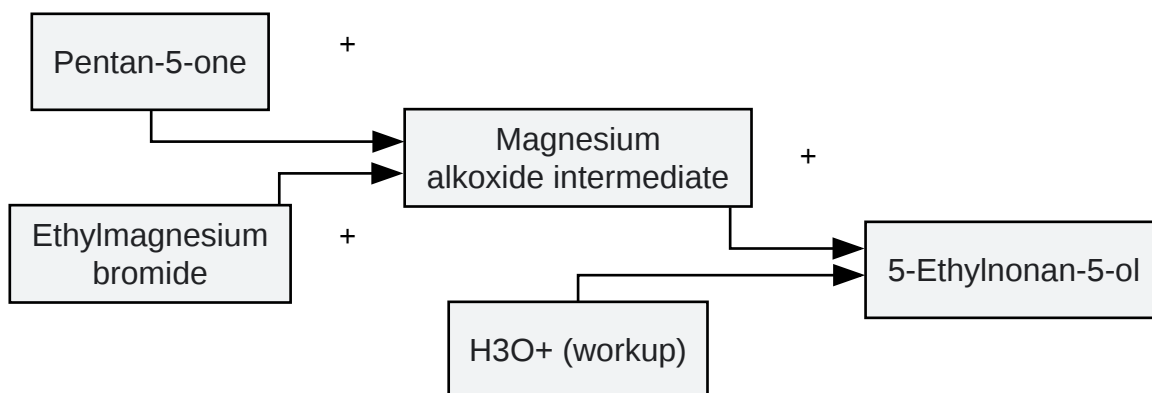
Experimental Protocols

As of the latest literature review, specific experimental protocols for the synthesis and characterization of **5-Ethylnonan-5-ol** are not readily available in the public domain. However, general methodologies for the synthesis of tertiary alcohols are well-established and can be adapted for this compound.

General Synthesis of Tertiary Alcohols via Grignard Reaction

A common and effective method for the synthesis of tertiary alcohols like **5-Ethylnonan-5-ol** is the Grignard reaction. This involves the reaction of a ketone with a Grignard reagent. For **5-Ethylnonan-5-ol**, one possible route is the reaction of pentan-5-one (also known as dipropyl ketone) with ethylmagnesium bromide.

Reaction Scheme:



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A generalized Grignard reaction workflow for synthesizing a tertiary alcohol.

Methodology:

- **Preparation of Grignard Reagent:** Ethyl bromide is slowly added to a suspension of magnesium turnings in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon). The reaction is initiated, and the mixture is stirred until the magnesium is consumed, forming ethylmagnesium bromide.

- **Reaction with Ketone:** A solution of pentan-5-one in anhydrous diethyl ether is added dropwise to the Grignard reagent at a controlled temperature (typically 0 °C). The reaction mixture is then allowed to warm to room temperature and stirred for several hours.
- **Workup:** The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride or dilute hydrochloric acid. This protonates the intermediate magnesium alkoxide to yield the tertiary alcohol.
- **Purification:** The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The crude product can be purified by vacuum distillation or column chromatography.

Spectroscopic Characterization

While specific spectra for **5-Ethylnonan-5-ol** are not available, the expected spectral characteristics can be predicted based on its structure.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H NMR: Would show characteristic signals for the different types of protons. The hydroxyl proton would appear as a broad singlet, the chemical shift of which is dependent on concentration and solvent. The methylene protons of the ethyl and butyl chains would exhibit complex splitting patterns.
 - ^{13}C NMR: Would show distinct signals for each of the unique carbon atoms in the molecule. The carbon bearing the hydroxyl group would be significantly downfield.
- **Infrared (IR) Spectroscopy:** A broad absorption band in the region of $3200\text{--}3600\text{ cm}^{-1}$ would be characteristic of the O-H stretching vibration of the alcohol. C-H stretching vibrations would be observed around $2850\text{--}3000\text{ cm}^{-1}$, and a C-O stretching vibration would be present in the $1100\text{--}1200\text{ cm}^{-1}$ region.
- **Mass Spectrometry (MS):** Electron ionization mass spectrometry would likely show a weak or absent molecular ion peak due to the facile dehydration of the tertiary alcohol. The fragmentation pattern would be dominated by alpha-cleavage and dehydration, leading to characteristic fragment ions.

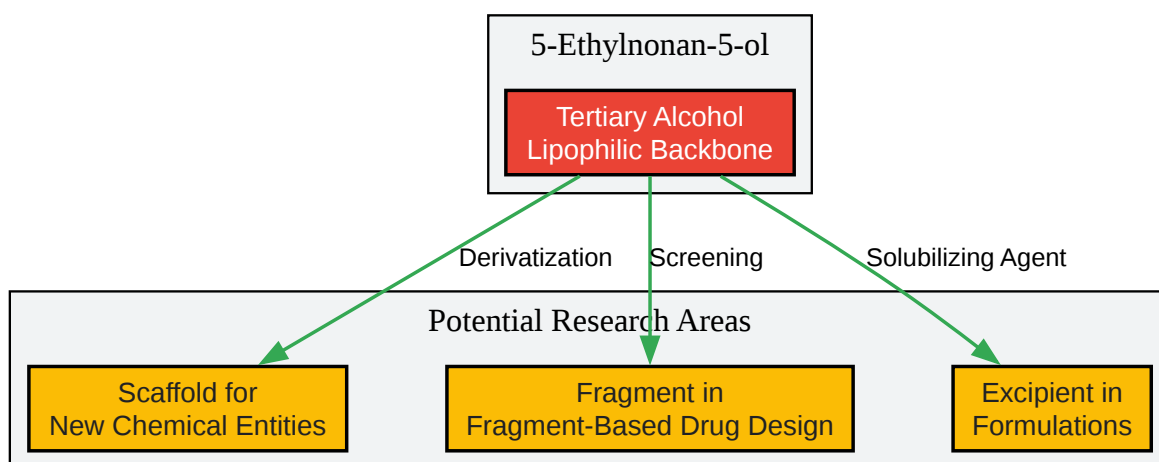
Safety and Handling

Specific toxicology and safety data for **5-Ethylnonan-5-ol** are not available. However, based on the general properties of similar aliphatic alcohols, the following precautions should be observed:

- **Handling:** Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.
- **Fire Safety:** Alcohols are flammable. Keep away from heat, sparks, and open flames. Use appropriate fire extinguishing media (e.g., carbon dioxide, dry chemical powder, or alcohol-resistant foam).
- **Health Hazards:** May cause skin and eye irritation. Inhalation of high concentrations of vapor may cause respiratory tract irritation, dizziness, and drowsiness. Ingestion may be harmful.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.

Potential Applications in Drug Development

While no specific biological activities or drug development applications have been reported for **5-Ethylnonan-5-ol**, its structural features suggest potential areas for investigation.



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Logical relationships of **5-Ethylnonan-5-ol** to potential research applications.

- As a Molecular Scaffold: The lipophilic alkyl chains and the reactive hydroxyl group make **5-Ethylnonan-5-ol** a potential starting material or scaffold for the synthesis of more complex molecules with potential biological activity. The hydroxyl group can be a site for derivatization to introduce various functional groups.
- In Fragment-Based Drug Discovery: Its relatively small size and simple structure could make it a candidate for inclusion in fragment libraries for screening against biological targets.
- As an Excipient: The amphiphilic nature of long-chain alcohols can sometimes be exploited in drug formulation to improve the solubility of poorly water-soluble active pharmaceutical ingredients (APIs).

Conclusion

5-Ethylnonan-5-ol is a simple tertiary alcohol for which basic chemical identity and computed physicochemical properties are available. However, a significant gap exists in the scientific literature regarding its experimental synthesis, characterization, and biological activity. This guide provides a foundation of the known information and outlines general methodologies that can be applied to further investigate this compound. Future research is needed to unlock the potential of **5-Ethylnonan-5-ol** in chemistry and the life sciences.

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References

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